

# Fenticonazole nitrate *Gardnerella vaginalis* eradication

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## Compound Focus: Fenticonazole Nitrate

CAS No.: 73151-29-8

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## Quantitative Susceptibility Data

The following table summarizes the in vitro activity of fenticonazole against various vaginal pathogens, providing a quantitative basis for comparison.

Microorganism	Number of Isolates Tested	MIC <sub>90</sub> (µg/mL)	Time to 99.9% Killing (at 4x MIC)
<i>Candida albicans</i>	51	0.06 [1]	~17 hours [1]
<i>Candida parapsilosis</i>	52	0.03 [1]	~17 hours [1]
<i>Candida glabrata</i>	44	0.25 [1]	~19 hours (at 8x MIC) [1]
<i>Candida tropicalis</i>	39	0.125 [1]	~20 hours (at 8x MIC) [1]
<i>Gardnerella vaginalis</i>	42	0.03 [1]	Information not provided in search results
<i>Streptococcus agalactiae</i>	30	0.03 [1]	~10 hours [1]

Microorganism	Number of Isolates Tested	MIC <sub>90</sub> (µg/mL)	Time to 99.9% Killing (at 4x MIC)
<i>Staphylococcus aureus</i>	35	1 [1]	~10 hours [1]
<i>Escherichia coli</i>	25	0.5 [1]	~10 hours [1]

## Advanced Formulation & Efficacy Data

A 2025 study developed a novel **Fenticonazole nitrate cubogel** to enhance vaginal drug delivery. The optimized formulation showed superior characteristics and efficacy, as detailed below [2].

Parameter	Performance of Cubogel Formulation
Entrapment Efficiency	85.3% ± 2.34% [2]
Particle Size (PS)	169 ± 0.85 nm [2]
Polydispersity Index (PDI)	0.29 ± 0.02 [2]
Zeta Potential (ZP)	-24.4 ± 1.27 mV [2]
Drug Release (over 8 hours)	86.77% ± 3.79% [2]

| **Key Efficacy Findings** | • **Enhanced Biofilm Inhibition:** Showed higher biofilm inhibitory effect compared to traditional drug suspension [2]. • **Deep Tissue Penetration:** Confocal laser scanning microscopy demonstrated deeper penetration into the vaginal mucosa [2]. • **Tissue Safety:** Histopathological assessment confirmed the formulation's safety on vaginal mucosal tissue [2]. |

## Experimental Protocols

For researchers seeking to replicate or build upon these findings, here are the core methodologies from the cited studies.

- **In Vitro Susceptibility and Time-Kill Assays [1]:**

- **Microbial Isolates:** 318 vaginitis isolates, including various *Candida* species and bacteria, were obtained from clinical samples.
- **MIC Determination:** Broth microdilution was performed according to **EUCAST guidelines**. The MIC for fungi was defined as the minimum concentration causing a  $\geq 50\%$  reduction in growth compared to the control.
- **Time-Kill Methodology:** Exponentially growing cultures were exposed to fenticonazole at concentrations of **0.5x to 8x the MIC**. Aliquots were removed at set time intervals (0-24 hours), serially diluted, and plated on solid agar to determine viable counts (CFU/mL). The time to achieve a **99.9% reduction (3-log kill)** in the starting inoculum was calculated.

- **Cubogel Formulation and Evaluation [2]:**

- **Preparation Method:** Fenticonazole-loaded cubosomes were prepared using a **hot dispersion emulsification technique** with Glyceryl monooleate (GMO) as the lipid and a mixture of Brij 92 and Tween 80 as stabilizers.
- **Optimization Design:** A **2<sup>3</sup> full factorial design** was used to optimize the formulation by varying the ratios of GMO:Brij 92, lipid content, and Tween 80 to drug.
- **Characterization:** The optimized formulation was evaluated for particle size, PDI, zeta potential, entrapment efficiency, in vitro drug release, and morphology (via Transmission Electron Microscopy).
- **Biological Activity:** The final cubogel was incorporated into a carbopol gel and tested for antimicrobial activity, biofilm inhibition, ex vivo permeation, and tissue safety.

## Experimental Workflow for Fenticonazole R&D

The diagram below outlines the key stages involved in the preclinical research and development of fenticonazole formulations, from initial testing to advanced delivery systems.



- **Relevant Preclinical Models:** The described protocols for time-kill assays and nanoparticle formulation provide a robust methodological framework for future studies aimed at developing new azole-based topical treatments.

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## References

1. In Vitro Activity of Fenticonazole against Candida and ... [pmc.ncbi.nlm.nih.gov]
2. Development and characterization of fenticonazole nitrate ... [pmc.ncbi.nlm.nih.gov]

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